

A Comprehensive Technical Guide to the Molecular Weight of 2,5-Dimethylpyridine

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Compound of Interest

Compound Name: 2,5-Dimethylpyridine

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This technical guide provides an in-depth analysis of the molecular weight of **2,5-Dimethylpyridine**, tailored for researchers, scientists, and professionals in drug development. It covers the fundamental properties, experimental determination protocols, and relevant applications of this compound.

Core Properties of 2,5-Dimethylpyridine

2,5-Dimethylpyridine, also known as 2,5-Lutidine, is a heterocyclic organic compound belonging to the pyridine family.^[1] It is a colorless to pale yellow liquid with a characteristic odor.^[1] Its chemical structure consists of a pyridine ring substituted with two methyl groups at the 2 and 5 positions.

The molecular formula for **2,5-Dimethylpyridine** is C₇H₉N.^{[1][2][3]} Based on this formula, the calculated molecular weight is approximately 107.15 g/mol.^[4] Various sources report slightly different values, such as 107.1531 and 107.16 g/mol, which can be attributed to differences in isotopic abundance considerations.^{[2][3]}

Quantitative Data Summary

For ease of reference and comparison, the key quantitative properties of **2,5-Dimethylpyridine** are summarized in the table below.

Property	Value	References
Molecular Weight	107.15 g/mol	[4][5][6]
Molecular Formula	C7H9N	[1][2][3]
CAS Number	589-93-5	[1][2]
Density	0.926 g/mL at 25 °C	[7][8]
Boiling Point	157 °C	[3][7][8]
Melting Point	-15 °C	[5][7][8]
Vapor Pressure	2.4 mmHg (20 °C)	[7][8]
Refractive Index	1.499 (n _{20/D})	[7][8]

Experimental Determination of Molecular Weight

The molecular weight of a compound like **2,5-Dimethylpyridine** can be determined through both theoretical calculation and experimental analysis.

Theoretical Calculation

The molecular weight is calculated by summing the atomic weights of all atoms in the chemical formula (C₇H₉N).

- Carbon (C): 7 atoms × 12.011 u = 84.077 u
- Hydrogen (H): 9 atoms × 1.008 u = 9.072 u
- Nitrogen (N): 1 atom × 14.007 u = 14.007 u
- Total Molecular Weight: 84.077 + 9.072 + 14.007 = 107.156 u

This calculated value is in close agreement with the experimentally determined values.

Experimental Protocol: Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions and is a primary method for experimentally determining the molecular weight of a compound. A common method is Electrospray Ionization Mass Spectrometry (ESI-MS).

Objective: To accurately determine the molecular weight of a **2,5-Dimethylpyridine** sample.

Materials and Equipment:

- **2,5-Dimethylpyridine** sample
- High-purity solvent (e.g., methanol or acetonitrile)
- Formic acid (for promoting ionization)
- Mass spectrometer with an electrospray ionization source
- Syringe pump
- Data acquisition and analysis software

Procedure:

- **Sample Preparation:** A dilute solution of the **2,5-Dimethylpyridine** sample is prepared in the chosen solvent. A small amount of formic acid is often added to facilitate the protonation of the analyte molecules.
- **Infusion:** The prepared sample solution is infused into the ESI source at a constant flow rate using a syringe pump.
- **Ionization:** A high voltage is applied to the capillary tip of the ESI source. This creates a fine spray of charged droplets.
- **Desolvation:** The charged droplets evaporate, leading to an increase in charge density. This results in the formation of gas-phase protonated molecules ($[M+H]^+$) of **2,5-Dimethylpyridine**.
- **Mass Analysis:** The generated ions are directed into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).

- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Analysis:** The peak corresponding to the protonated molecule ($[C_7H_9N+H]^+$) is identified. The molecular weight is determined by subtracting the mass of a proton (approximately 1.007 u) from the measured m/z value of this molecular ion peak.

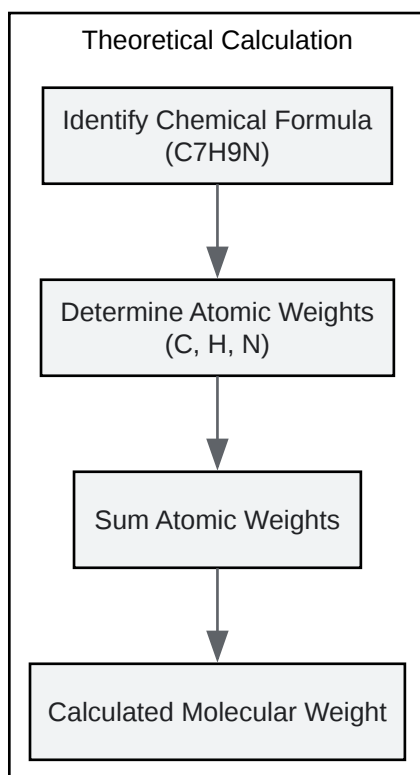
Applications in Research and Drug Development

2,5-Dimethylpyridine serves as a crucial building block and reagent in various chemical syntheses.^{[1][3]} Its utility is particularly notable in the following areas:

- **Pharmaceutical Synthesis:** It is used as an intermediate in the manufacturing of various drug compounds.^[9]
- **Agrochemical Production:** The compound is a precursor in the synthesis of certain pesticides and herbicides.^{[1][3]}
- **Organic Synthesis:** It functions as a solvent and a base in a variety of organic reactions.^{[1][3]}
- **Coordination Chemistry:** **2,5-Dimethylpyridine** can act as a ligand in the formation of metal complexes.^[1]

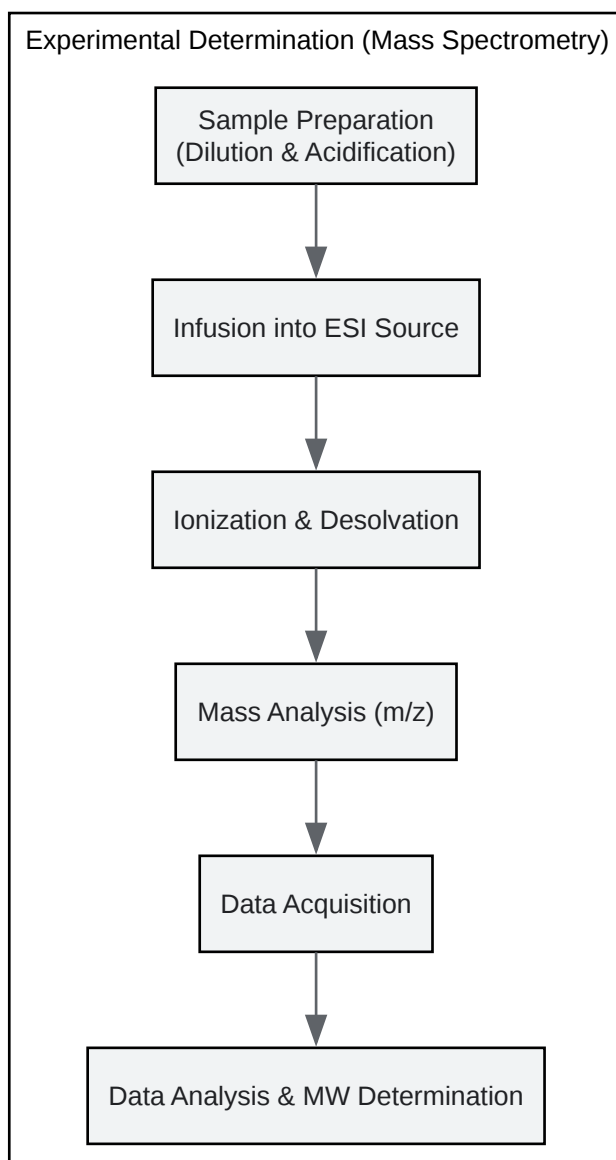
Visualized Workflows

The following diagrams illustrate the logical and experimental workflows related to the determination of the molecular weight of **2,5-Dimethylpyridine**.



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Caption: Workflow for Theoretical Molecular Weight Calculation.



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Caption: Experimental Workflow for Molecular Weight Determination.

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